

Ethyl 4-(4-fluorophenyl)benzoate molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 4-(4-fluorophenyl)benzoate

Cat. No.: B082815

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Technical Data Sheet: Ethyl 4-(4-fluorophenyl)benzoate

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **Ethyl 4-(4-fluorophenyl)benzoate**, a compound of interest in various research and development applications. The data herein is compiled from verified chemical databases.

Physicochemical Properties

The fundamental molecular properties of **Ethyl 4-(4-fluorophenyl)benzoate** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical structure elucidation.

Identifier	Value	Source
Molecular Formula	C15H13FO2	PubChem[1]
Molecular Weight	244.26 g/mol	PubChem[1]

Note on Further Data:

The request for detailed experimental protocols and signaling pathways is not applicable to the presentation of basic molecular data for a single chemical compound. Such information would be relevant in the context of a biological or chemical process study involving this molecule.

Logical Relationship of Molecular Properties

The diagram below illustrates the fundamental relationship between a compound's molecular formula and its molecular weight. The formula dictates the elemental composition, and the atomic weights of these elements are summed to calculate the molecular weight.

Caption: Relationship between Molecular Formula and Molecular Weight.

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References

- 1. Ethyl 4-(4-fluorophenyl)benzoate | C₁₅H₁₃FO₂ | CID 11989650 - PubChem [pubchem.ncbi.nlm.nih.gov]
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